

An In-Depth Technical Guide to Tecnazene (CAS Number 117-18-0)

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Compound of Interest

Compound Name: Tecnazene

Cat. No.: B7766808

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tecnazene, with the chemical name 1,2,4,5-tetrachloro-3-nitrobenzene and CAS number 117-18-0, is a synthetic organochlorine compound. It has been primarily utilized as a fungicide and a potato sprout suppressant. This technical guide provides a comprehensive overview of **Tecnazene**, focusing on its chemical and physical properties, mechanism of action, metabolism, toxicity, and analytical methodologies. The information is curated to be a valuable resource for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Tecnazene is a crystalline solid that is beige or pale yellow in appearance. It is characterized by its stability under normal conditions. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Tecnazene**

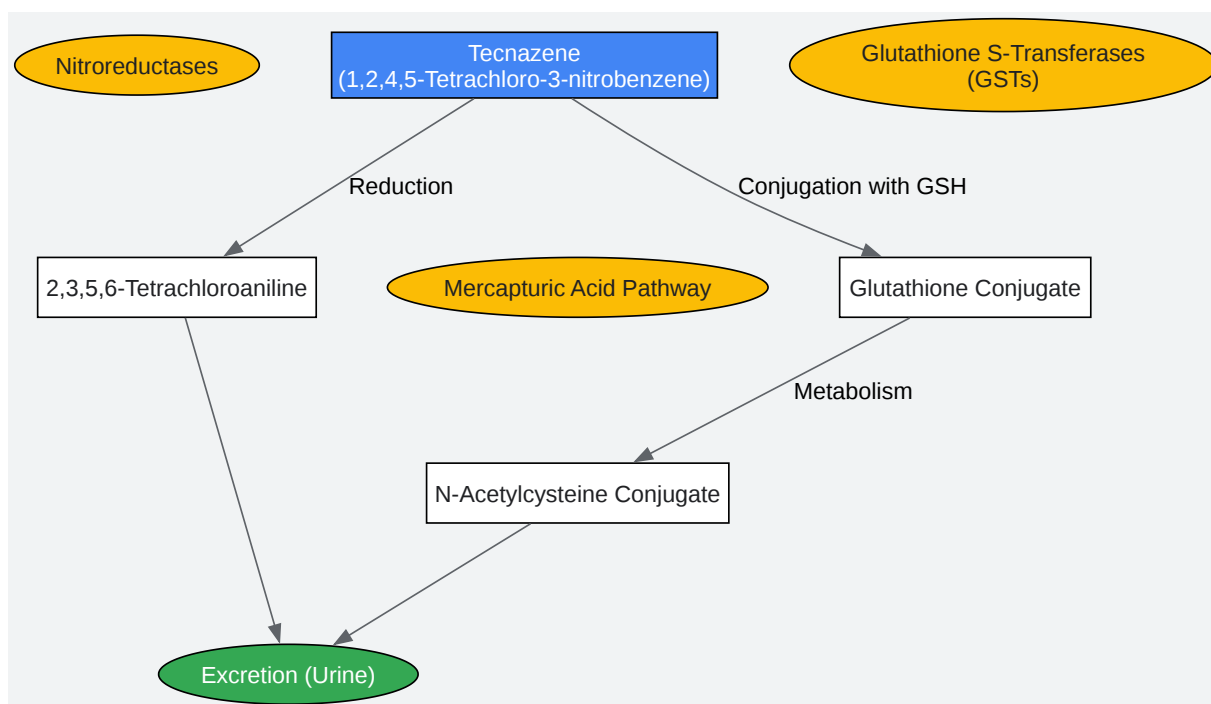
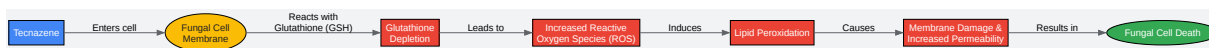
Property	Value	Reference(s)
IUPAC Name	1,2,4,5-tetrachloro-3-nitrobenzene	
CAS Number	117-18-0	
Molecular Formula	C ₆ HCl ₄ NO ₂	
Molecular Weight	260.89 g/mol	
Melting Point	98-101 °C	
Boiling Point	304 °C	
Water Solubility	0.44 mg/L at 20 °C	
LogP (Octanol-Water Partition Coefficient)	4.38	
Vapor Pressure	0.0013 Pa at 20 °C	
Appearance	Beige or pale yellow crystalline powder	

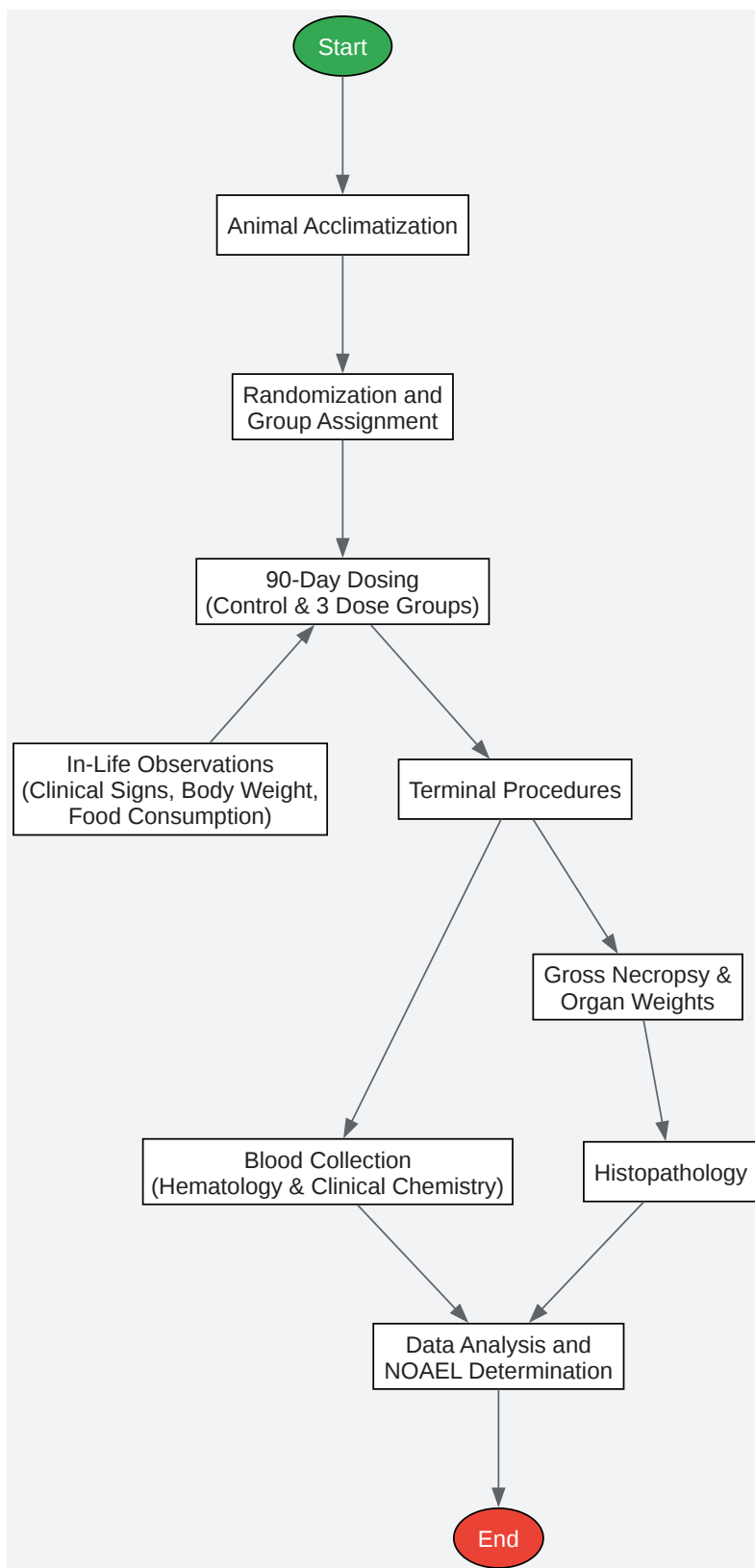
Mechanism of Action

The primary mode of action of **Tecnazene** as a fungicide involves the disruption of fungal cell membrane structure and function. This disruption is believed to be a consequence of its ability to induce lipid peroxidation.

While the precise signaling pathway has not been fully elucidated, it is hypothesized that **Tecnazene**, due to its electrophilic nature, interacts with cellular nucleophiles, such as glutathione, leading to a depletion of cellular antioxidants. This depletion can result in an accumulation of reactive oxygen species (ROS), which in turn triggers lipid peroxidation. The resulting damage to the fungal cell membrane compromises its integrity, leading to leakage of cellular contents and ultimately, cell death. It is also suggested that this disruption of membrane integrity may be linked to interference with the ergosterol biosynthesis pathway, a common target for many antifungal agents.^{[1][2]}

Below is a proposed signaling pathway for **Tecnazene**-induced fungal cell death.





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References

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- 2. The Mechanistic Targets of Antifungal Agents: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
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